

The Microbiology of Cultured Butter Production: An In-depth Technical Guide

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This technical guide provides a comprehensive overview of the core microbiological processes integral to the production of cultured **butter**. It details the key microorganisms, their metabolic activities, and the critical parameters that influence the final product's characteristic flavor, aroma, and texture. This document is intended to serve as a detailed resource, offering insights into the scientific principles underpinning this traditional dairy fermentation.

Introduction to Cultured Butter Fermentation

Cultured **butter**, also known as ripened or European-style **butter**, is produced by fermenting cream with specific lactic acid bacteria (LAB) before churning.^{[1][2]} This fermentation process is the primary differentiator from sweet cream **butter**, imparting a characteristic tangy flavor and complex aroma profile. The key microbiological transformations involve the conversion of lactose to lactic acid and the metabolism of citrate to produce the signature **buttery** flavor compound, diacetyl.^{[2][3]}

Key Microorganisms in Cultured Butter Production

The distinct flavor and aroma of cultured **butter** are primarily attributed to the metabolic activities of a symbiotic blend of mesophilic lactic acid bacteria. These starter cultures are typically composed of two main groups: acid-producing strains and aroma-producing strains.

- **Acid-Producing Strains:** *Lactococcus lactis* subsp. *lactis* and *Lactococcus lactis* subsp. *cremoris* are the principal microorganisms responsible for the production of lactic acid from lactose. This acidification process lowers the pH of the cream, contributing to the tangy flavor and inhibiting the growth of spoilage organisms.^{[4][5]}
- **Aroma-Producing Strains:** *Lactococcus lactis* subsp. *lactis* biovar *diacetylactis* and species of the *Leuconostoc* genus, particularly *Leuconostoc mesenteroides* subsp. *cremoris*, are crucial for developing the characteristic **buttery** aroma.^{[6][7]} These bacteria metabolize citrate, a natural component of milk, to produce diacetyl (2,3-butanedione), the key flavor compound.^[3]

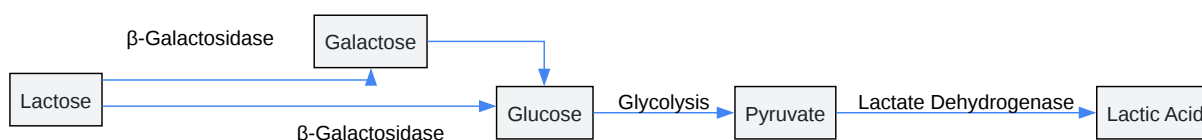
A typical commercial starter culture for cultured **butter** will contain a mix of these species to ensure both adequate acidification and robust flavor development.^{[6][8]}

Core Metabolic Pathways

The production of cultured **butter** relies on two central metabolic pathways carried out by the starter culture bacteria: the fermentation of lactose to lactic acid and the metabolism of citrate to produce aroma compounds.

Lactose Fermentation to Lactic Acid

Lactococcus species are homofermentative, meaning they primarily convert lactose into lactic acid.^{[5][9]} This process, known as glycolysis, is the main pathway for energy production for these bacteria. The resulting lactic acid accumulation reduces the pH of the cream, which is essential for the characteristic tangy taste and preservation of the product.^[5]

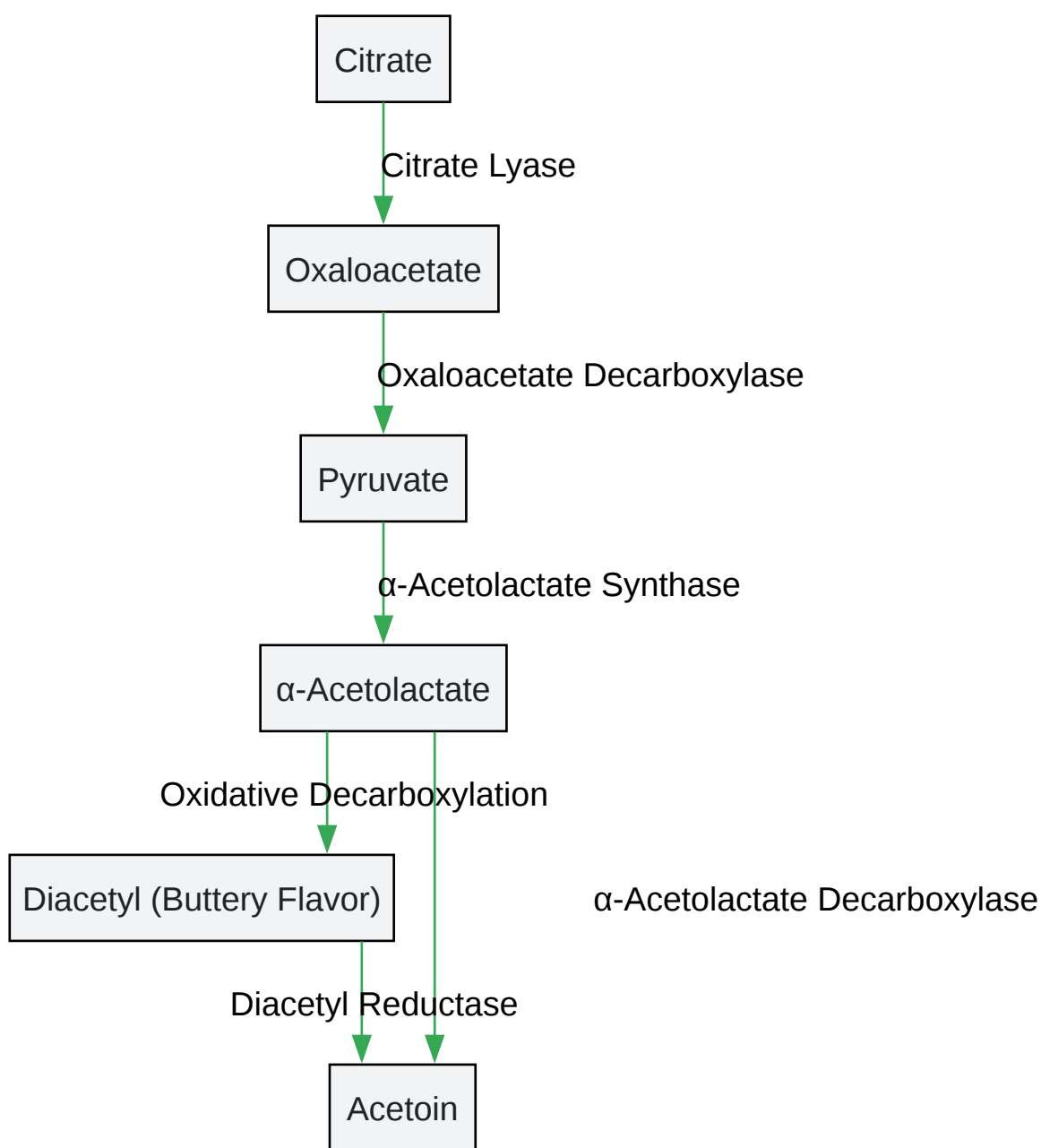


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Fig. 1: Lactose to Lactic Acid Fermentation Pathway.

Citrate Metabolism and Diacetyl Production

The quintessential **buttery** flavor of cultured **butter** is derived from the metabolism of citric acid by aroma-producing LAB.[3] Citrate is transported into the bacterial cell and converted through a series of enzymatic reactions into pyruvate. This pyruvate is then condensed to form α -acetolactate, which is subsequently oxidatively decarboxylated to produce diacetyl.[10]



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Fig. 2: Citrate Metabolism and Diacetyl Production Pathway.

Data Presentation: Quantitative Analysis of Cultured Butter Production

The following tables summarize key quantitative data related to the microbiology and chemistry of cultured **butter** production.

Table 1: Key Microorganisms in Cultured **Butter** Starter Cultures

Microorganism	Role in Fermentation
Lactococcus lactis subsp. lactis	Primary acid production
Lactococcus lactis subsp. cremoris	Acid production, contribution to texture
Lactococcus lactis subsp. lactis biovar diacetylactis	Aroma production (diacetyl from citrate)
Leuconostoc mesenteroides subsp. cremoris	Aroma production (diacetyl from citrate), CO2 production

Table 2: Influence of Starter Culture on Key Aroma Compounds in **Butter** (µg/kg)

Compound	Butter without Starter Culture	Butter with Commercial Starter Culture
Acids		
Acetic acid	11,630	Not Reported
Butanoic acid	Not Reported	Not Reported
Hexanoic acid	Not Reported	Not Reported
Ketones		
2,3-Butanedione (Diacetyl)	Not Detected	Present
2-Butanone, 3-hydroxy- (Acetoin)	Lowest Concentration	Highest Concentration
Alcohols		
Ethanol	292.72 - 395.77	292.72 - 395.77
Isoamyl alcohol	82.09 - 102.69	82.09 - 102.69

Data adapted from Şengül et al. (2024).[\[11\]](#)[\[12\]](#)

Table 3: Optimal Fermentation Parameters for Cultured **Butter** Production

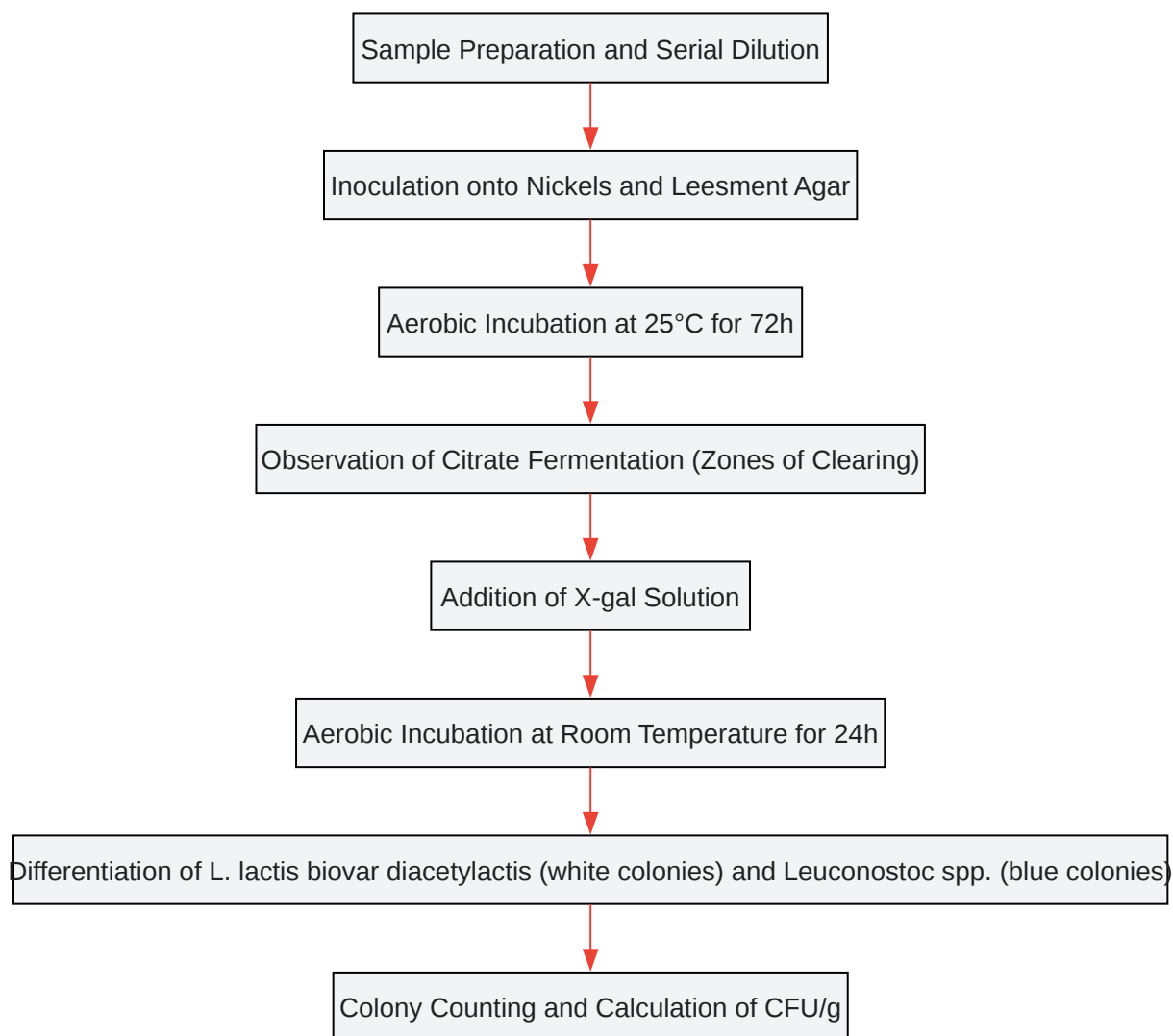
Parameter	Optimal Range	Impact on Fermentation
Temperature	20-25°C	Influences microbial growth rate and enzyme activity, affecting the balance of acid and aroma production. [7] [13]
pH	4.6 - 5.5	Lower pH favors flavor development relative to acid production. [8] Ripening is often carried out in stages to optimize flavor. [6]
Fermentation Time	12 - 24 hours	Determines the extent of acidification and flavor compound development. [14]
Citric Acid Concentration	0.15 - 0.20% (in milk)	Precursor for diacetyl; addition can enhance buttery flavor.

Experimental Protocols

This section outlines the methodologies for key experiments in the analysis of cultured **butter**.

Enumeration of Citrate-Fermenting Lactic Acid Bacteria (Based on ISO 17792:2006)

This method allows for the quantification of aroma-producing bacteria in starter cultures and the final product.



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Fig. 3: Workflow for the Enumeration of Citrate-Fermenting LAB.

Protocol:

- Sample Preparation: Aseptically weigh 10 g of the cultured **butter** sample and homogenize it in 90 mL of a suitable sterile diluent (e.g., 0.1% peptone water).
- Serial Dilutions: Prepare a series of ten-fold dilutions of the homogenate.
- Plating: Spread-plate 0.1 mL of appropriate dilutions onto Nickels and Leesment agar plates.
- Incubation: Incubate the plates aerobically at 25°C for 72 hours.
- Initial Observation: Examine the plates for colonies surrounded by a clear zone, indicating citrate fermentation.
- Differentiation: Overlay the plates with a solution of X-gal (5-bromo-4-chloro-3-indolyl- β -D-galactopyranoside) and incubate at room temperature for 24 hours.
- Final Enumeration: Count the white colonies with clearing zones (*Lactococcus lactis* subsp. *lactis* biovar *diacetylactis*) and blue colonies (*Leuconostoc* species) separately. Calculate the colony-forming units per gram (CFU/g) of the sample.[6]

Analysis of Volatile Compounds by Solid-Phase Microextraction (SPME) Gas Chromatography-Mass Spectrometry (GC-MS)

This technique is used to identify and quantify the aroma compounds in cultured **butter**.

Protocol:

- Sample Preparation: Place a precise amount of **butter** (e.g., 5 g) into a headspace vial. Add an internal standard solution.
- Equilibration: Seal the vial and incubate at a specific temperature (e.g., 60°C) for a set time (e.g., 30 minutes) to allow volatile compounds to equilibrate in the headspace.
- SPME: Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace for a defined period (e.g., 30 minutes) to adsorb the volatile compounds.

- GC-MS Analysis: Retract the fiber and immediately insert it into the heated injection port of a gas chromatograph coupled with a mass spectrometer (GC-MS) for thermal desorption of the analytes.
- Data Analysis: Separate the compounds on a suitable capillary column and identify them based on their mass spectra and retention times compared to known standards. Quantify the compounds relative to the internal standard.[\[15\]](#)

Determination of Organic Acids and Diacetyl by High-Performance Liquid Chromatography (HPLC)

This method allows for the quantification of lactic acid, acetic acid, and diacetyl, which are key indicators of the fermentation process.

Protocol:

- Sample Extraction: Homogenize a known weight of the **butter** sample with an acidic solution (e.g., 0.013 N H₂SO₄).
- Centrifugation and Filtration: Centrifuge the mixture to separate the fat and solids. Filter the aqueous phase through a 0.45 µm syringe filter.
- HPLC Analysis: Inject the filtered extract into an HPLC system equipped with a suitable column (e.g., Aminex HPX-87H) and detectors (UV and Refractive Index).
- Quantification: Identify and quantify the organic acids and diacetyl by comparing their peak areas and retention times to those of known standards.[\[11\]](#)[\[16\]](#)

Conclusion

The microbiology of cultured **butter** production is a complex interplay of specific lactic acid bacteria and their metabolic pathways. The characteristic flavor and aroma are a direct result of the controlled fermentation of cream, where the conversion of lactose to lactic acid and citrate to diacetyl are the cornerstone reactions. A thorough understanding of the key microorganisms, their metabolic functions, and the influence of process parameters is crucial for ensuring consistent product quality and for the development of novel cultured dairy products. The

analytical methods outlined in this guide provide the necessary tools for researchers and quality control professionals to monitor and optimize this intricate fermentation process.

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